

Certificate of Analysis: 5-Propylbenzene-1,3-diol-d5 - A Technical Guide

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Compound of Interest

Compound Name: 5-Propylbenzene-1,3-diol-d5

Cat. No.: B15289376

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and methodologies associated with the quality control of **5-Propylbenzene-1,3-diol-d5**. This deuterated standard is critical for use as an internal standard in quantitative mass spectrometry-based analyses, aiding in drug metabolism studies, pharmacokinetic research, and clinical trial sample analysis.

Product Identification and Specifications

This section details the fundamental chemical and physical properties of **5-Propylbenzene-1,3-diol-d5**.

Parameter	Specification
Product Name	5-Propylbenzene-1,3-diol-d5 (Divarinol-d5)
CAS Number	498542-90-8[1]
Chemical Formula	C ₉ H ₇ D ₅ O ₂
Molecular Weight	157.22 g/mol
Appearance	White to Off-White Solid
Solubility	Soluble in Methanol, DMSO
Storage	Store at 2-8°C, protect from light

Analytical Data Summary

The following tables summarize the quantitative analysis performed to certify this batch of **5-Propylbenzene-1,3-diol-d5**.

Table 2.1: Purity and Isotopic Enrichment

Analytical Test	Methodology	Result
Chemical Purity	HPLC-UV	99.8%
Isotopic Purity	Mass Spectrometry (ESI-MS)	99.6%
Deuterium Incorporation	¹ H NMR Spectroscopy	≥ 98 atom % D

Table 2.2: Residual Solvents and Water Content

Analytical Test	Methodology	Result
Residual Solvents	GC-HS (Headspace Gas Chromatography)	< 0.05%
Water Content	Karl Fischer Titration	< 0.1%

Experimental Protocols

Detailed methodologies for the key analytical tests are provided below for reproducibility and clarity.

Chemical Purity by High-Performance Liquid Chromatography (HPLC)

The chemical purity was determined using a standard HPLC method for aromatic compounds.

- Instrumentation: Agilent 1260 Infinity II HPLC or equivalent with a Diode Array Detector (DAD).
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: Isocratic elution with a mixture of Acetonitrile and Water (60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 280 nm.
- Injection Volume: 10 μ L.
- Procedure: A standard solution of the analyte is prepared in the mobile phase. The sample is injected, and the peak area is compared to the total peak area of all components in the chromatogram to calculate purity.

Isotopic Purity by Mass Spectrometry (MS)

Isotopic purity is a critical parameter for deuterated standards.^{[2][3]} It was assessed by High-Resolution Mass Spectrometry (HRMS).

- Instrumentation: A Quadrupole Time-of-Flight (Q-TOF) mass spectrometer with an Electrospray Ionization (ESI) source.
- Ionization Mode: ESI positive.
- Infusion Solvent: 50:50 Acetonitrile:Water with 0.1% Formic Acid.

- Data Acquisition: Full scan mode from m/z 100-300.
- Procedure: The sample is directly infused into the mass spectrometer. The relative intensities of the ion corresponding to the deuterated species (d5) and any ions corresponding to lesser-deuterated species (d0 to d4) are measured. Isotopic purity is calculated as the percentage of the d5 isotopologue relative to the sum of all isotopologues.

Structural Confirmation and Deuterium Incorporation by ^1H NMR

Nuclear Magnetic Resonance (NMR) spectroscopy is used to confirm the chemical structure and determine the degree of deuterium incorporation.^[1]

- Instrumentation: 400 MHz NMR Spectrometer.
- Solvent: DMSO-d6.
- Procedure: A proton NMR spectrum is acquired. The absence of signals in the propyl chain region confirms the high level of deuteration. The degree of deuterium incorporation is determined by comparing the integral of the residual proton signals in the propyl chain to the integral of the aromatic protons, using an internal standard for quantification.

Diagrams and Workflows

Visual representations of key processes provide clarity for researchers and analysts.

General Analytical Workflow

The following diagram illustrates the logical workflow for the analysis and certification of a deuterated standard.

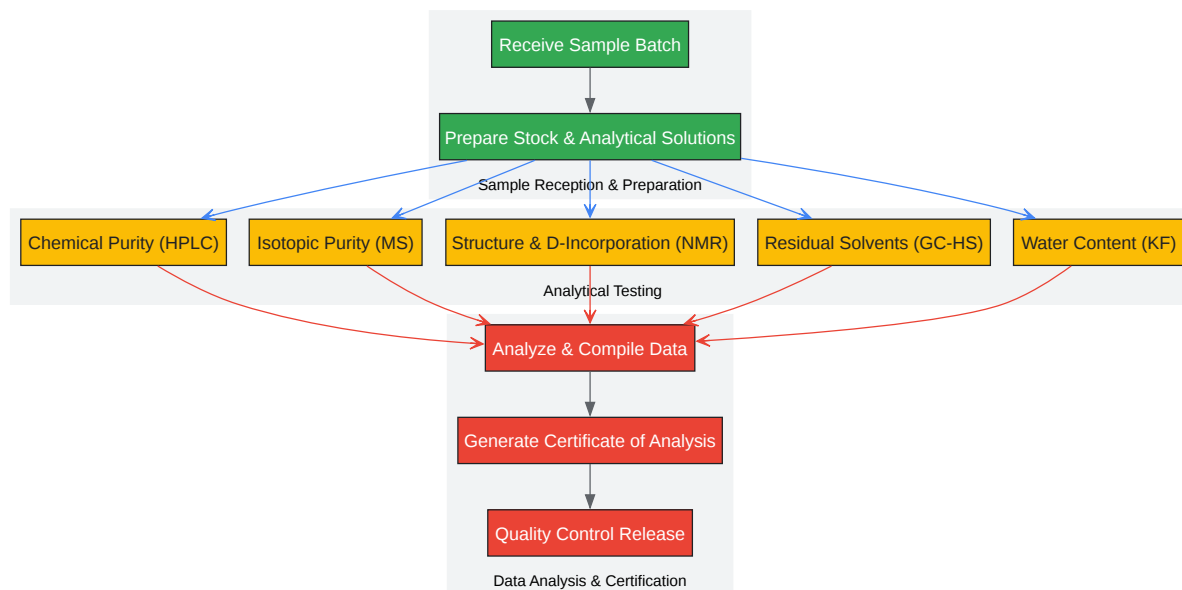


Figure 1: General Analytical Workflow for a Deuterated Standard

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Caption: Figure 1: General Analytical Workflow for a Deuterated Standard.

Plausible Synthetic Pathway

This diagram outlines a common synthetic route for producing 5-alkylresorcinols, adapted to show the introduction of deuterium for the target molecule.

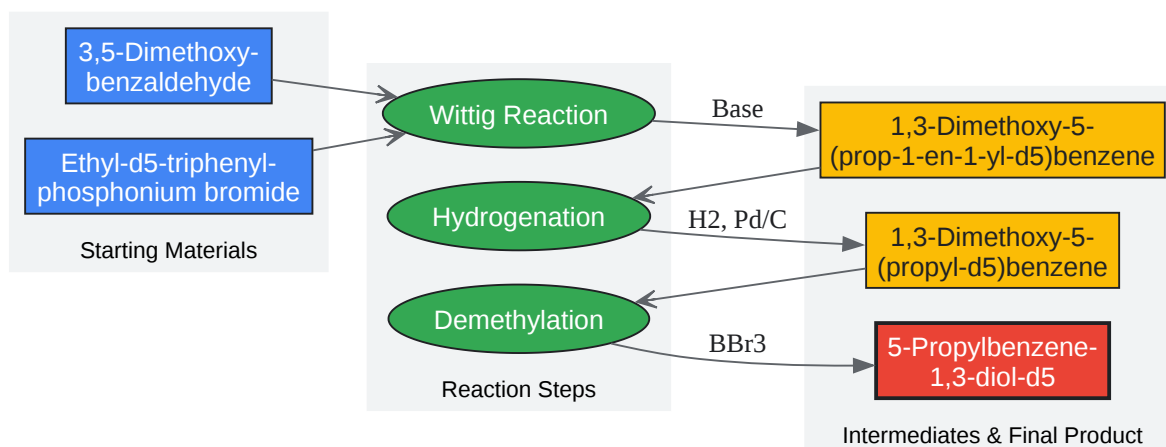


Figure 2: Plausible Synthesis Route for 5-Propylbenzene-1,3-diol-d5

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Caption: Figure 2: Plausible Synthesis Route for **5-Propylbenzene-1,3-diol-d5**.

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- 3. Rapid characterization of isotopic purity of deuterium-labeled organic compounds and monitoring of hydrogen-deuterium exchange reaction using electrospray ionization-high-resolution mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]

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